

# Essential Procedures for the Safe Disposal of ARRY-382

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## Compound of Interest

Compound Name: ARRY-382

Cat. No.: B1574561

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For researchers, scientists, and drug development professionals, the proper disposal of investigational compounds like **ARRY-382** (also known as tucatinib) is a critical component of laboratory safety and environmental responsibility.[1] Since **ARRY-382** is a potent, targeted therapy, specifically a HER2-tyrosine kinase inhibitor, it is classified as a hazardous drug, requiring stringent disposal protocols.[2][3] Adherence to these procedures is essential to mitigate risks and ensure compliance with regulatory standards.

It is imperative to consult the specific Safety Data Sheet (SDS) for **ARRY-382** and your institution's Environmental Health and Safety (EHS) department for detailed disposal instructions.[1] The following guidelines provide a general framework based on best practices for handling potent and cytotoxic compounds in a laboratory setting.[4]

## Immediate Safety and Handling Precautions

Before initiating any disposal process, it is crucial to wear appropriate Personal Protective Equipment (PPE). This includes, at a minimum, safety glasses or goggles, chemical-resistant gloves (chemotherapy-rated), and a dedicated lab coat.[1] All handling and disposal preparation should be conducted in a well-ventilated area, preferably within a certified chemical fume hood or a biological safety cabinet (BSC) to prevent inhalation of aerosolized particles.[1][5]

## Step-by-Step General Disposal Protocol

- Segregation of Waste: All materials contaminated with **ARRY-382** must be segregated from general laboratory waste. This includes unused or expired compounds, contaminated lab supplies (e.g., pipette tips, tubes, flasks), and contaminated PPE.[6][7] This waste is generally categorized as "chemotherapeutic" or "cytotoxic" waste.[4][8]
- Waste Containers: Use designated, leak-proof, and puncture-resistant hazardous waste containers.[6] These containers should be clearly labeled with "Hazardous Waste," "Chemotherapeutic Waste," or "Cytotoxic Waste" and should identify the contents, including the name "**ARRY-382**." [6] Never use chemical abbreviations.[1]
- Solid Waste Disposal:
  - Contaminated Labware: Items such as gloves, disposable lab coats, bench paper, and plasticware should be placed directly into the designated hazardous waste container.[4]
  - Empty Vials and Packaging: Empty containers that held **ARRY-382** should be managed as hazardous waste. For containers of highly toxic chemicals, the first three rinses must be collected and disposed of as hazardous waste.[6]
  - Spill Cleanup Materials: Any materials used to clean up spills of **ARRY-382**, such as absorbent pads or wipes, must be disposed of as hazardous waste.[1]
- Liquid Waste Disposal:
  - Unused Solutions: Do not dispose of solutions containing **ARRY-382** down the drain.[6][8] They must be collected in a sealed, properly labeled hazardous waste container.[6]
  - Incompatible Wastes: Never mix incompatible wastes. For example, keep acidic waste separate from basic waste and oxidizing agents away from organic materials.[6]
- Storage of Waste: Store sealed hazardous waste containers in a designated, secure area away from general lab traffic.[1] This area should have secondary containment to capture any potential leaks.[1][6] Do not accumulate waste in the lab for more than six months before arranging for pickup.[8]
- Arranging for Pickup: Contact your institution's EHS office to schedule a pickup for the hazardous waste.[1] They will provide specific instructions for transport and final disposal,

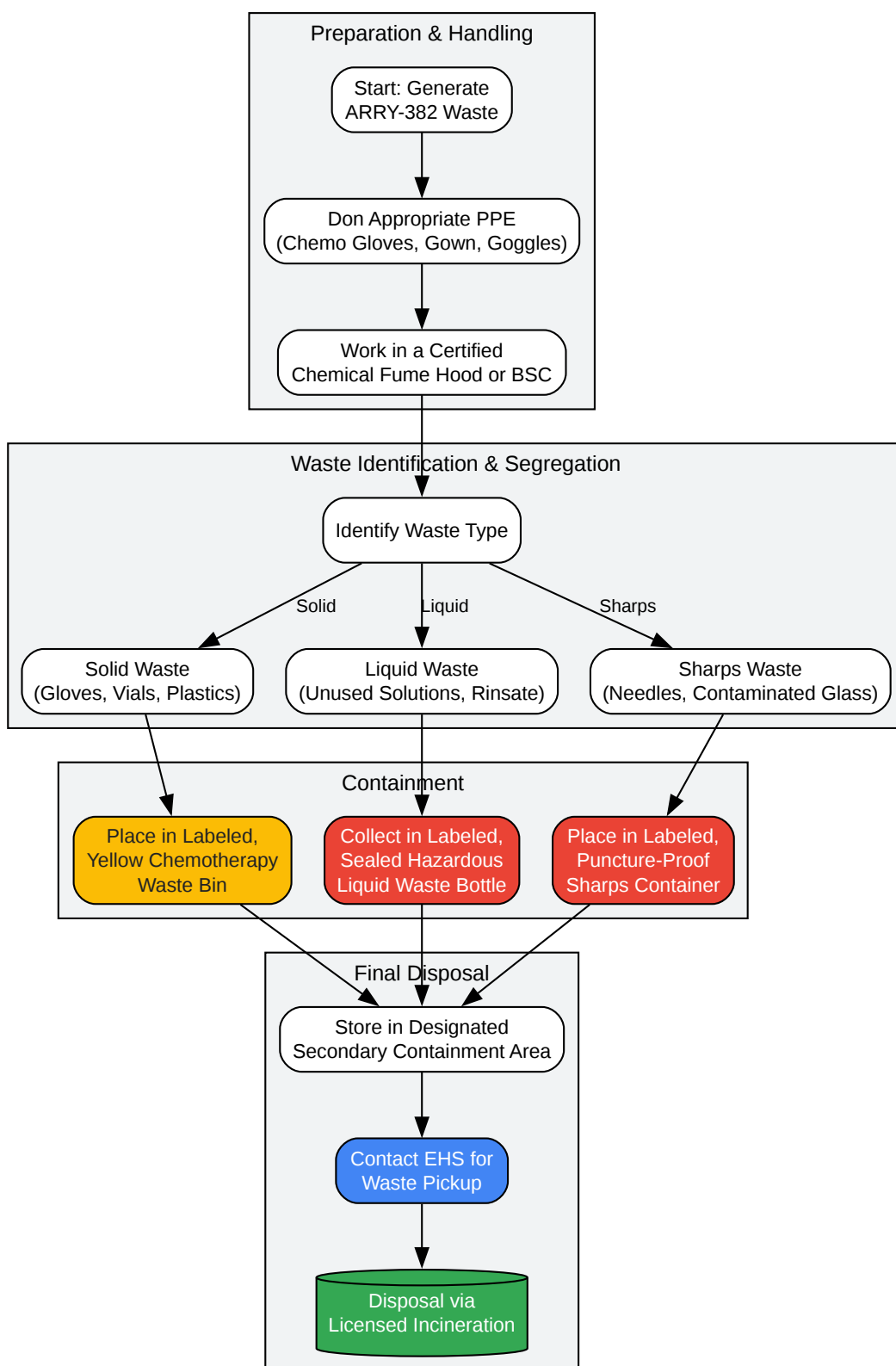
which is typically incineration at a licensed facility.<sup>[9]</sup><sup>[10]</sup>

## Spill Response

In the event of a spill, immediately alert others in the area.<sup>[1]</sup> For solid spills, carefully sweep the material to avoid creating dust and place it in a sealed container for disposal.<sup>[1]</sup> For liquid spills, use an inert absorbent material, such as sand or vermiculite, to contain the spill, then place the absorbent material into a designated hazardous waste container.<sup>[1]</sup> The spill area should be decontaminated according to your institution's established procedures for hazardous drugs.

## Logical Workflow for ARRY-382 Disposal

The following diagram illustrates the decision-making process for the proper disposal of **ARRY-382** and associated waste materials in a research setting.



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Caption: Logical workflow for the safe disposal of **ARRY-382** waste.

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